

Application Notes: Spectrophotometric Determination of Iron (Fe^{3+}) Using 2',4'-Dihydroxyacetophenone

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Compound of Interest

Compound Name: 2',4'-Dihydroxyacetophenone

CAS No.: 5706-85-4

Cat. No.: B1213075

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Abstract

These application notes provide a detailed protocol for the determination of ferric iron (Fe^{3+}) using **2',4'-Dihydroxyacetophenone** (DHAP) as a chromogenic reagent. While DHAP is known as a qualitative reagent for ferric iron, a detailed quantitative spectrophotometric method is not extensively documented in peer-reviewed literature.[1] The protocols provided herein are based on established methods for analogous phenolic ketones and derivatives, particularly Acetophenone 2',4'-Dihydroxy Thiosemicarbazone (APDHTS), to offer a comprehensive working procedure.[2][3] The method is based on the formation of a colored complex between DHAP and Fe^{3+} ions, which can be quantified by measuring its absorbance.

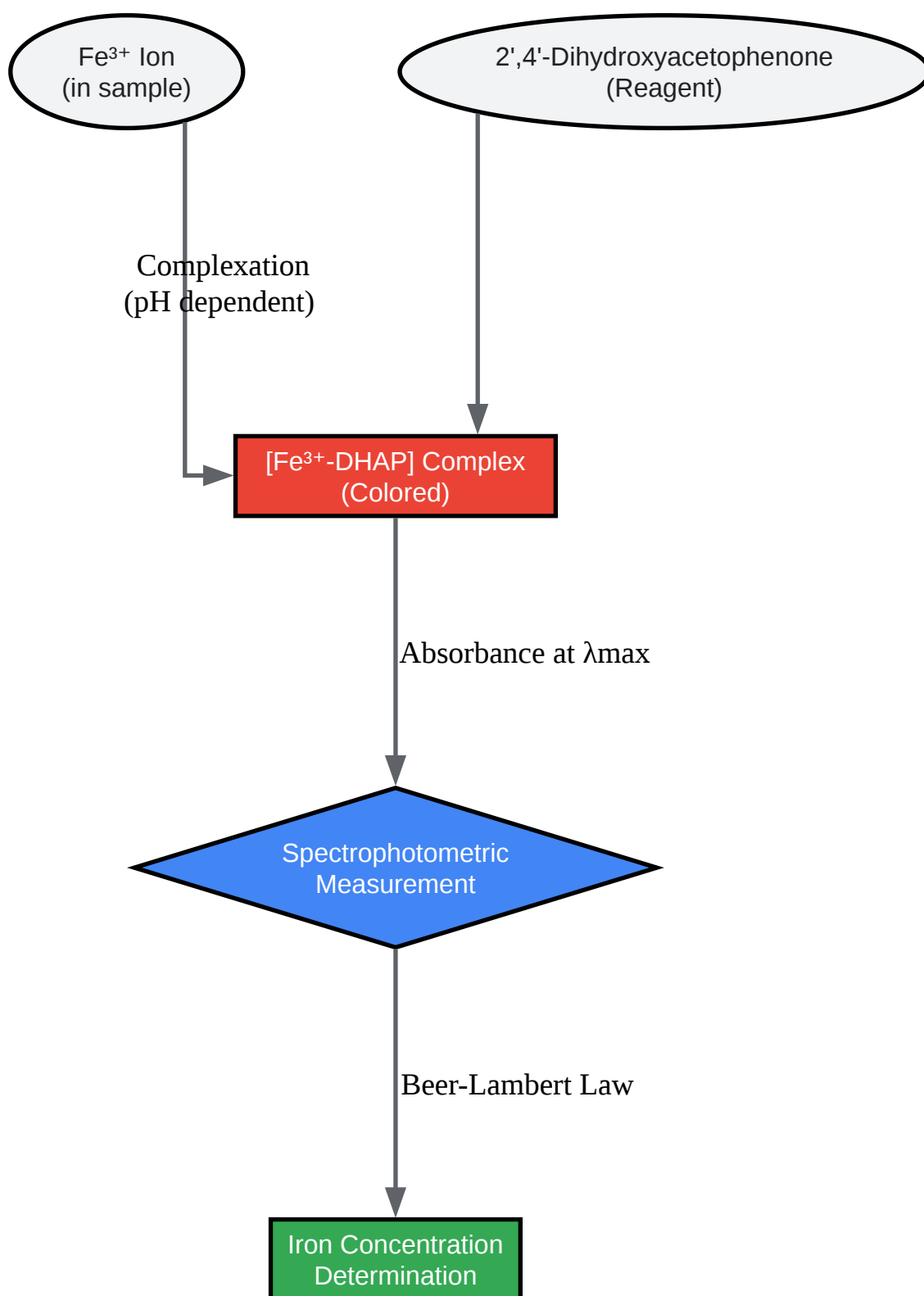
Introduction

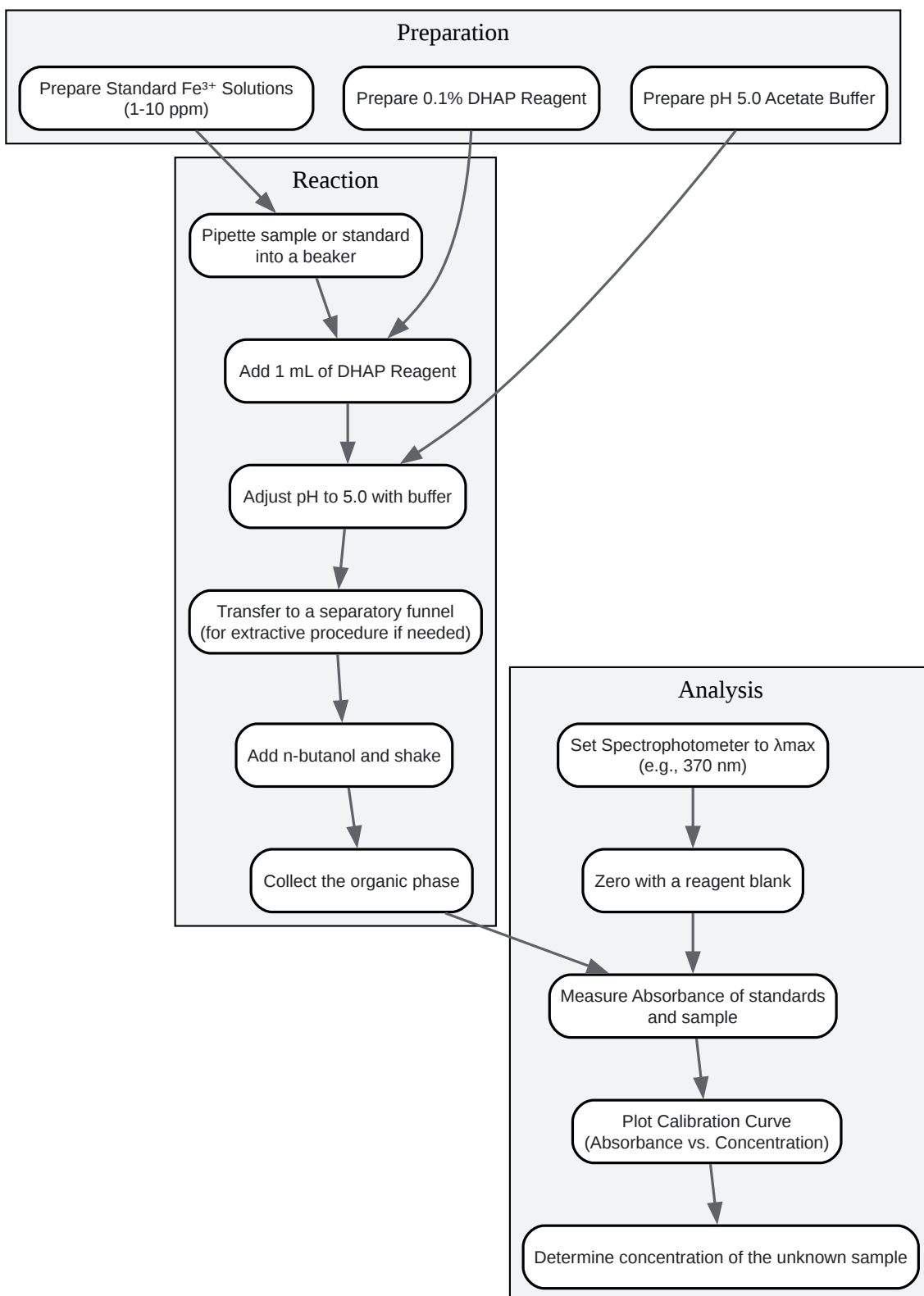
Iron is a critical element in numerous biological and chemical systems. Its accurate quantification is essential in fields ranging from environmental monitoring to pharmaceutical

development. Colorimetric methods offer a rapid, cost-effective, and accessible means for determining iron concentrations. **2',4'-Dihydroxyacetophenone** (also known as Resacetophenone) is a phenolic ketone that forms a colored complex with ferric (Fe^{3+}) ions. This property allows for its use as a reagent in the spectrophotometric analysis of iron. The underlying principle involves the reaction of Fe^{3+} with DHAP in a buffered solution to produce a stable complex, with the intensity of the color being directly proportional to the concentration of iron, in accordance with the Beer-Lambert Law.

Chemical Reaction and Signaling Pathway

2',4'-Dihydroxyacetophenone chelates with ferric iron (Fe^{3+}) through its hydroxyl and carbonyl groups. The deprotonation of the hydroxyl groups in a buffered solution facilitates the formation of a stable metal-ligand complex. This complex exhibits strong absorbance at a specific wavelength in the visible spectrum, which is distinct from the reagent itself. The stoichiometry of the complex formed between a similar reagent, Acetophenone 2',4'-Dihydroxy Thiosemicarbazone (APDHTS), and iron is 1:1.[2]





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References

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- [3. Spectrophotometric determination of iron\(III\) ions with 2,4-dihydroxybutyrophenone - Analyst \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
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